

# An In-depth Technical Guide to 4-Ethylcatechol-d5: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 4-Ethylcatechol-d5

Cat. No.: B563119

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This technical guide provides a comprehensive overview of the chemical properties and structure of **4-Ethylcatechol-d5**, a deuterated analog of 4-ethylcatechol. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their studies.

## Chemical Properties and Structure

**4-Ethylcatechol-d5** is a stable isotope-labeled form of 4-ethylcatechol, a phenolic compound found in various natural sources and recognized for its antioxidant and biological activities. The incorporation of five deuterium atoms in the ethyl group makes it a valuable internal standard for mass spectrometry-based quantitative analysis of 4-ethylcatechol in complex biological matrices.

## Quantitative Data Summary


The following table summarizes the key chemical and physical properties of **4-Ethylcatechol-d5**. For comparative purposes, the properties of the non-deuterated form, 4-ethylcatechol, are also provided where available.

Property	4-Ethylcatechol-d5	4-Ethylcatechol
CAS Number	1189508-64-2[1]	1124-39-6[2]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>5</sub> O <sub>2</sub> [1]	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub> [2]
Molecular Weight	143.19 g/mol [1]	138.16 g/mol [2]
Appearance	White to Off-White Solid	White to cream to pale brown fused solid[3]
Melting Point	Data not available	34-45 °C[3]
Boiling Point	Data not available	Data not available
Solubility	Data not available	Slightly soluble in chloroform and methanol
Isotopic Purity	Refer to Certificate of Analysis for lot-specific data[1]	Not Applicable

## Chemical Structure

The chemical structure of **4-Ethylcatechol-d5** consists of a catechol ring substituted with a deuterated ethyl group at the fourth position.

2D Structure:

 2D Structure of 4-Ethylcatechol-d5

SMILES: [2H]C([2H])([2H])C([2H])([2H])c1cc(O)c(O)cc1

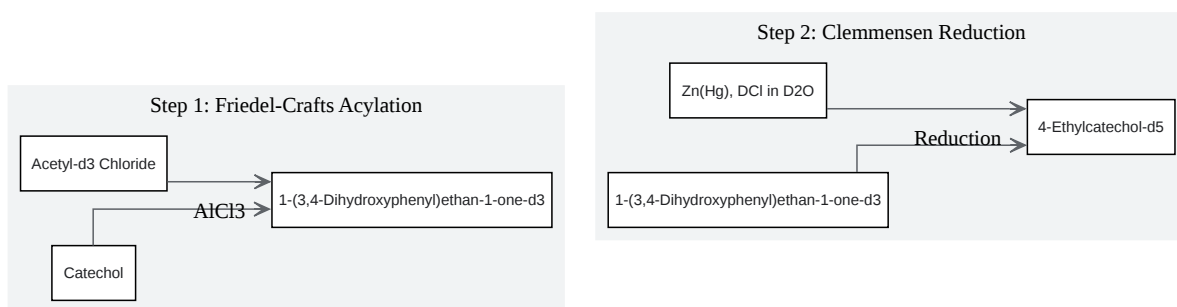
## Experimental Protocols

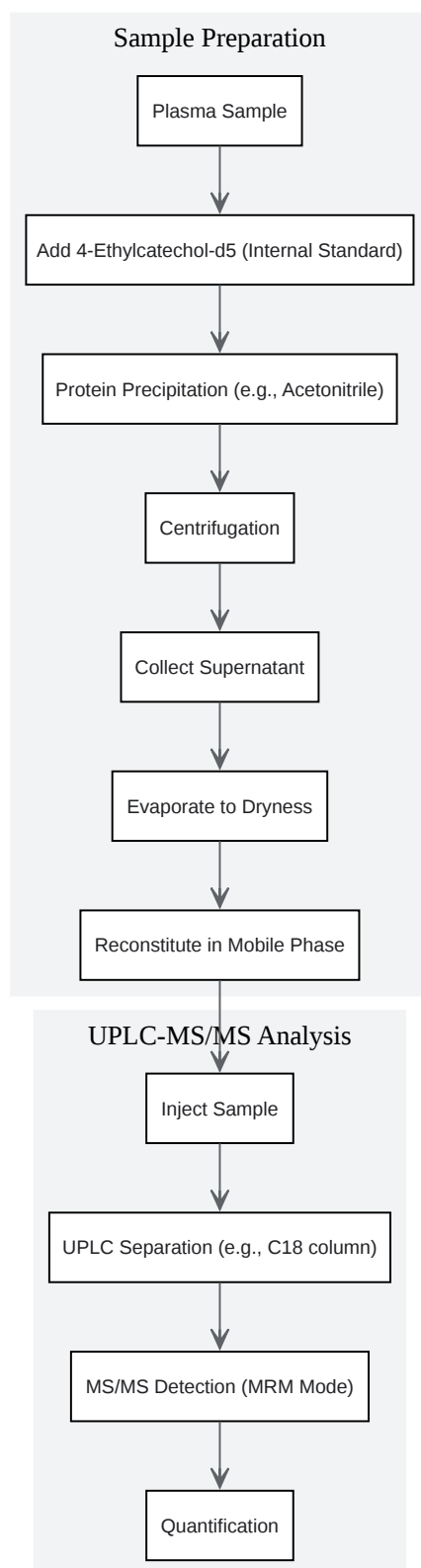
This section outlines representative experimental methodologies for the synthesis and analysis of **4-Ethylcatechol-d5**. These protocols are based on general methods for similar compounds and should be optimized for specific laboratory conditions.

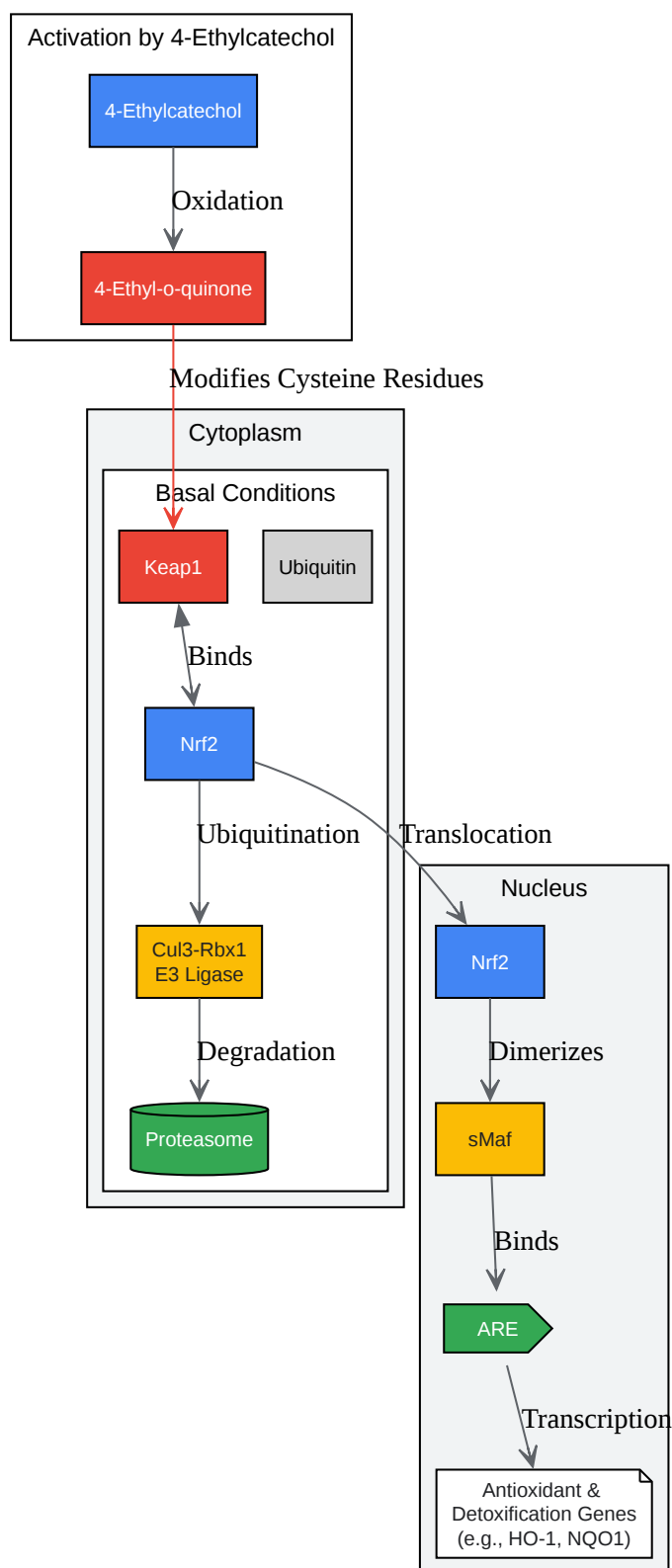
## Synthesis of 4-Ethylcatechol-d5 (Representative Protocol)

The synthesis of **4-Ethylcatechol-d5** can be achieved through a multi-step process involving the deuteration of a suitable precursor. A plausible synthetic route is outlined below.

Workflow for the Synthesis of **4-Ethylcatechol-d5**:







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## References

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